

# Application Notes and Protocols: 2-(Piperidin-1-yl)acetohydrazide

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## Compound of Interest

Compound Name: 2-(Piperidin-1-yl)acetohydrazide

Cat. No.: B1312390

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Audience: Researchers, scientists, and drug development professionals.

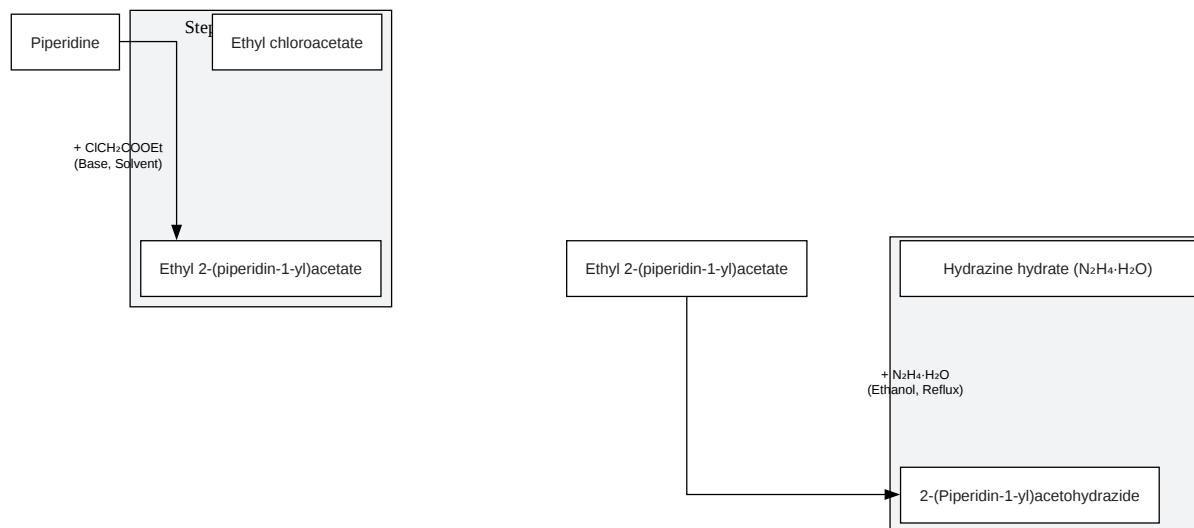
Introduction: **2-(Piperidin-1-yl)acetohydrazide** is a versatile bifunctional molecule incorporating a piperidine ring and an acetohydrazide moiety. The piperidine scaffold is a prevalent feature in many pharmaceuticals due to its ability to improve pharmacokinetic properties. The acetohydrazide group serves as a highly reactive and useful synthon for constructing more complex molecules, particularly various heterocyclic systems and hydrazone derivatives. Hydrazides and their subsequent derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties[1]. This document provides detailed protocols for the synthesis and key reactions of **2-(Piperidin-1-yl)acetohydrazide**, outlines its reaction mechanisms, and discusses its application in the synthesis of biologically relevant compounds.

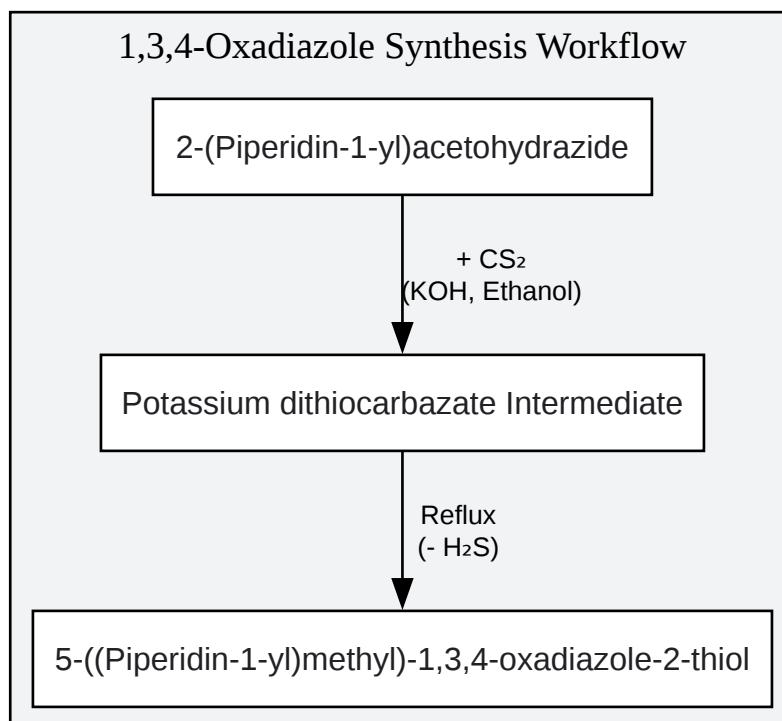
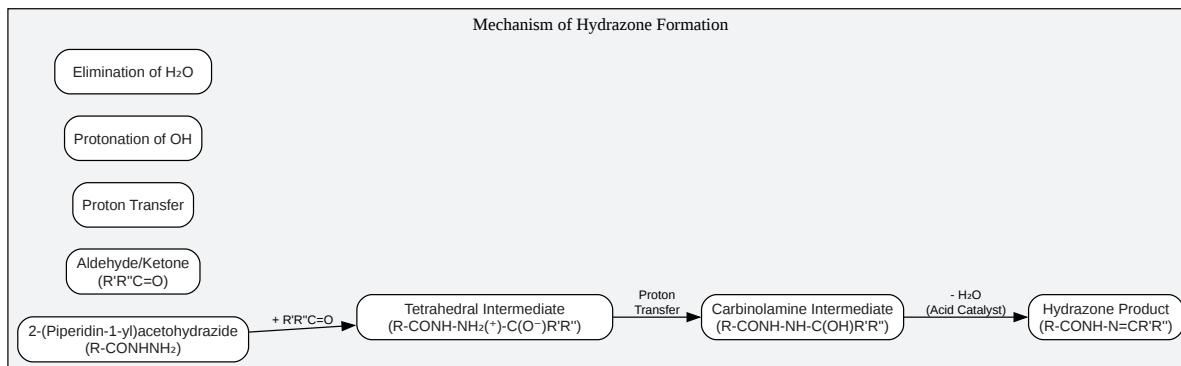
## Section 1: Synthesis of 2-(Piperidin-1-yl)acetohydrazide

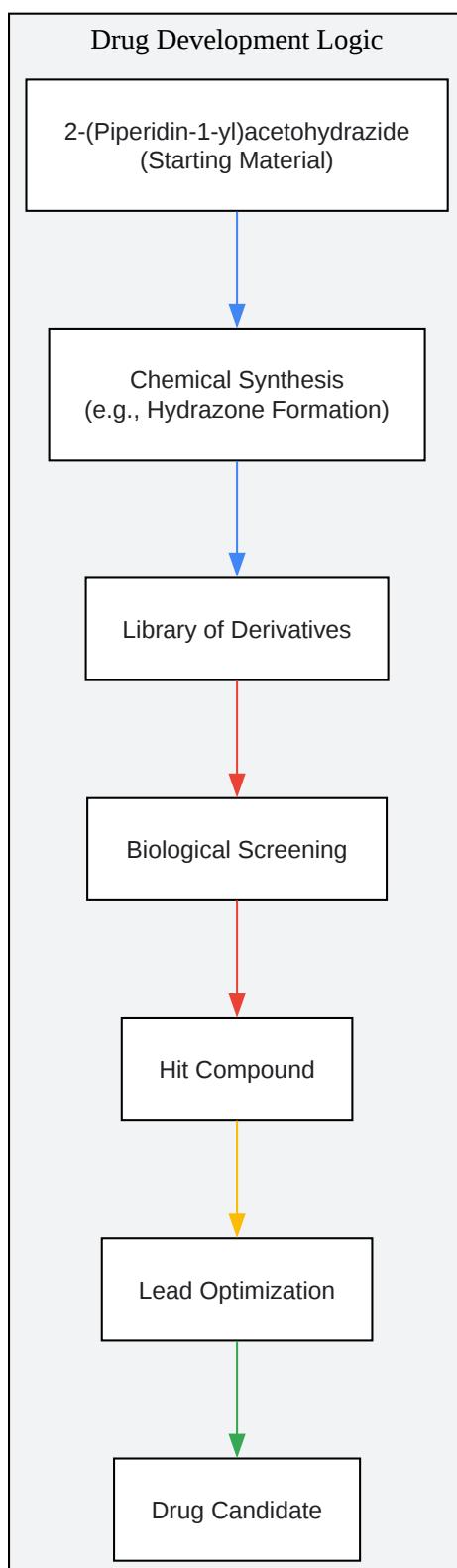
The primary synthetic route to **2-(Piperidin-1-yl)acetohydrazide** involves the hydrazinolysis of the corresponding ester, ethyl 2-(piperidin-1-yl)acetate. This reaction is a nucleophilic acyl substitution where the highly nucleophilic hydrazine displaces the ethoxy group from the ester.

## Synthesis Mechanism Workflow

The synthesis is a straightforward two-step process starting from piperidine. First, an N-alkylation reaction with an ethyl haloacetate followed by hydrazinolysis.





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## References

- 1. Mini-Review of the Importance of Hydrazides and Their Derivatives—Synthesis and Biological Activity [mdpi.com]
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